

Application Notes and Protocols: Dyeing Synthetic Fibers with Dispersol Yellow Brown XF

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Compound of Interest

Compound Name: Dispersol yellow brown XF

Cat. No.: B12363241

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Introduction

Disperse dyes are a class of non-ionic dyes with low water solubility, making them suitable for dyeing hydrophobic synthetic fibers such as polyester, nylon, and cellulose acetate.[1][2][3] The dyeing process relies on the dispersion of fine dye particles in an aqueous medium, which are then transferred to the fiber. This transfer is facilitated by high temperatures (typically 105-140°C) and the use of dispersing and leveling agents.[2][4] The dye molecules penetrate the amorphous regions of the polymer chains, where they are physically trapped after cooling, resulting in good color fastness.[4][5] **Dispersol Yellow Brown XF** is a specific disperse dye used for achieving a yellow-brown shade on synthetic fibers.[6][7][8]

Data Presentation

The following tables summarize the key properties and fastness data for **Dispersol Yellow Brown XF**.

Table 1: General Properties of **Dispersol Yellow Brown XF**

Property	Value
Appearance	Yellow Brown Powder
Dye Class	Disperse Dye
Primary Application	Dyeing of polyester and acetate fibers

Source: Adapted from various supplier data sheets.[6]

Table 2: Color Fastness Properties of **Dispersol Yellow Brown XF**

Fastness Test	Rating (ISO Standards)
Light (Xenon Arc)	6-7
Washing (60°C)	4-5
Rubbing (Dry)	4-5
Sublimation (180°C, 30 sec)	4-5

Source: Data compiled from multiple sources.[6][7]

Experimental Protocols

This section outlines the laboratory-scale exhaust dyeing protocol for synthetic fibers (specifically polyester) using **Dispersol Yellow Brown XF**.

Materials and Equipment:

- **Dispersol Yellow Brown XF** dye
- Polyester fabric swatch (pre-scoured and dried)
- Distilled water
- Dispersing agent (e.g., a lignosulfonate-based product)
- Levelling agent

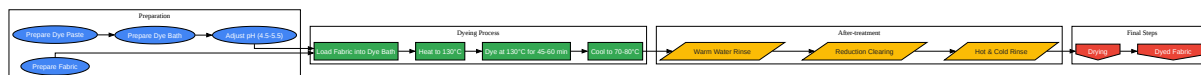
- Acetic acid (to adjust pH)
- Laboratory dyeing machine (e.g., a glycerin bath beaker dyer or an infrared dyeing machine)
- Beakers and graduated cylinders
- Stirring rods
- pH meter or pH paper
- Heating and stirring plate
- Drying oven

Protocol:

- Dye Bath Preparation:
 - Calculate the required amount of **Dispersol Yellow Brown XF** dye based on the weight of the fabric (o.w.f - on weight of fabric). A typical starting concentration is 1.0% o.w.f. for a medium shade.
 - Prepare a dye stock solution by pasting the calculated amount of dye with a small amount of water and dispersing agent to form a smooth paste.[\[2\]](#)
 - Gradually add hot water (around 40-50°C) to the paste while stirring to create a fine dispersion.
 - In a separate beaker, prepare the dye bath with the required volume of water (Liquor Ratio, e.g., 1:20, meaning 20 mL of water for every 1 gram of fabric).
 - Add the dispersing agent (e.g., 1 g/L) and levelling agent (e.g., 0.5 g/L) to the dye bath.
 - Add the prepared dye stock solution to the dye bath.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[3\]](#)[\[4\]](#)
- Dyeing Procedure (Exhaust Method):

- Introduce the pre-wetted polyester fabric into the dye bath at room temperature.
- Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.[\[2\]](#)[\[9\]](#)
- Hold the temperature at 130°C for 45-60 minutes to allow for dye penetration and fixation.
[\[2\]](#)[\[9\]](#)
- After the dyeing cycle, cool the dye bath down to 70-80°C.
- After-treatment (Reduction Clearing):
 - Remove the dyed fabric from the dye bath and rinse it with warm water.
 - Prepare a reduction clearing bath containing:
 - Caustic soda (Sodium Hydroxide): 2 g/L
 - Sodium Hydrosulfite: 2 g/L
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed surface dye.[\[10\]](#)
 - Rinse the fabric thoroughly with hot water and then cold water until the water runs clear.[\[5\]](#)
- Drying:
 - Squeeze the excess water from the fabric.
 - Dry the dyed fabric in an oven or air-dry.

Experimental Workflow



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